

An In-depth Technical Guide to 2-Iodohexane: Safety, Handling, and Experimental Considerations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodohexane

Cat. No.: B100192

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and a review of experimental applications for **2-iodohexane**. The information is intended to support laboratory safety and procedural planning for researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

2-Iodohexane is a secondary alkyl iodide that serves as a useful intermediate in organic synthesis. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ I	[1]
Molecular Weight	212.07 g/mol	[1]
CAS Number	18589-27-0	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	171.5 °C at 760 mmHg	[3]
Melting Point	-68.15 °C (estimate)	[3]
Flash Point	55.1 °C	[3]
Density	1.444 g/cm ³	[3]
Solubility	Insoluble in water	[2]
Refractive Index	1.4878	[3]
Vapor Pressure	1.86 mmHg at 25°C	[3]

Safety and Hazard Information

2-Iodohexane is classified as a hazardous substance. Proper handling and storage are crucial to ensure laboratory safety. Table 2 summarizes the key hazard information.

Hazard Category	Classification	Precautionary Statements
Flammability	Combustible liquid	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Skin Corrosion/Irritation	Causes skin irritation	Wash skin thoroughly after handling. Wear protective gloves.
Eye Damage/Irritation	Causes serious eye irritation	Wear eye protection/face protection.
Acute Toxicity (Oral)	Harmful if swallowed	Do not eat, drink or smoke when using this product. Rinse mouth.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.

Toxicological Summary

The toxicological properties of **2-iodohexane** have not been fully investigated. However, as an alkylating agent, it should be handled with care. Alkyl iodides can be lachrymatory and are generally considered to be irritants. The primary routes of exposure are inhalation, skin contact, and ingestion.

While specific data on the mechanism of toxicity for **2-iodohexane** is limited, it is presumed to act as an alkylating agent, which can lead to cellular damage. There is no evidence to suggest its involvement in specific biological signaling pathways; its toxicity is more likely a result of non-specific covalent modification of biological macromolecules.

Handling and Storage Precautions

Proper handling and storage procedures are essential to minimize the risks associated with **2-iodohexane**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Wear appropriate personal protective equipment (PPE), as detailed in Table 3.
- Keep away from sources of ignition.[\[4\]](#)
- Take precautionary measures against static discharge.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Protect from light, as it may be light-sensitive.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **2-iodohexane**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a respirator with an organic vapor cartridge may be necessary. [4]

Emergency Procedures

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures:

- Ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.[4]
- Do not allow the chemical to enter drains or waterways.

Experimental Protocols

2-Iodohexane is a versatile reagent in organic synthesis, primarily used in nucleophilic substitution and elimination reactions.

Representative Experimental Protocol: Elimination Reaction with Sodium Methoxide

This protocol describes a general procedure for the elimination reaction of **2-iodohexane** with sodium methoxide to yield a mixture of hexene isomers.

Materials:

- **2-Iodohexane**
- Sodium methoxide
- Anhydrous methanol
- Round-bottom flask with a reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

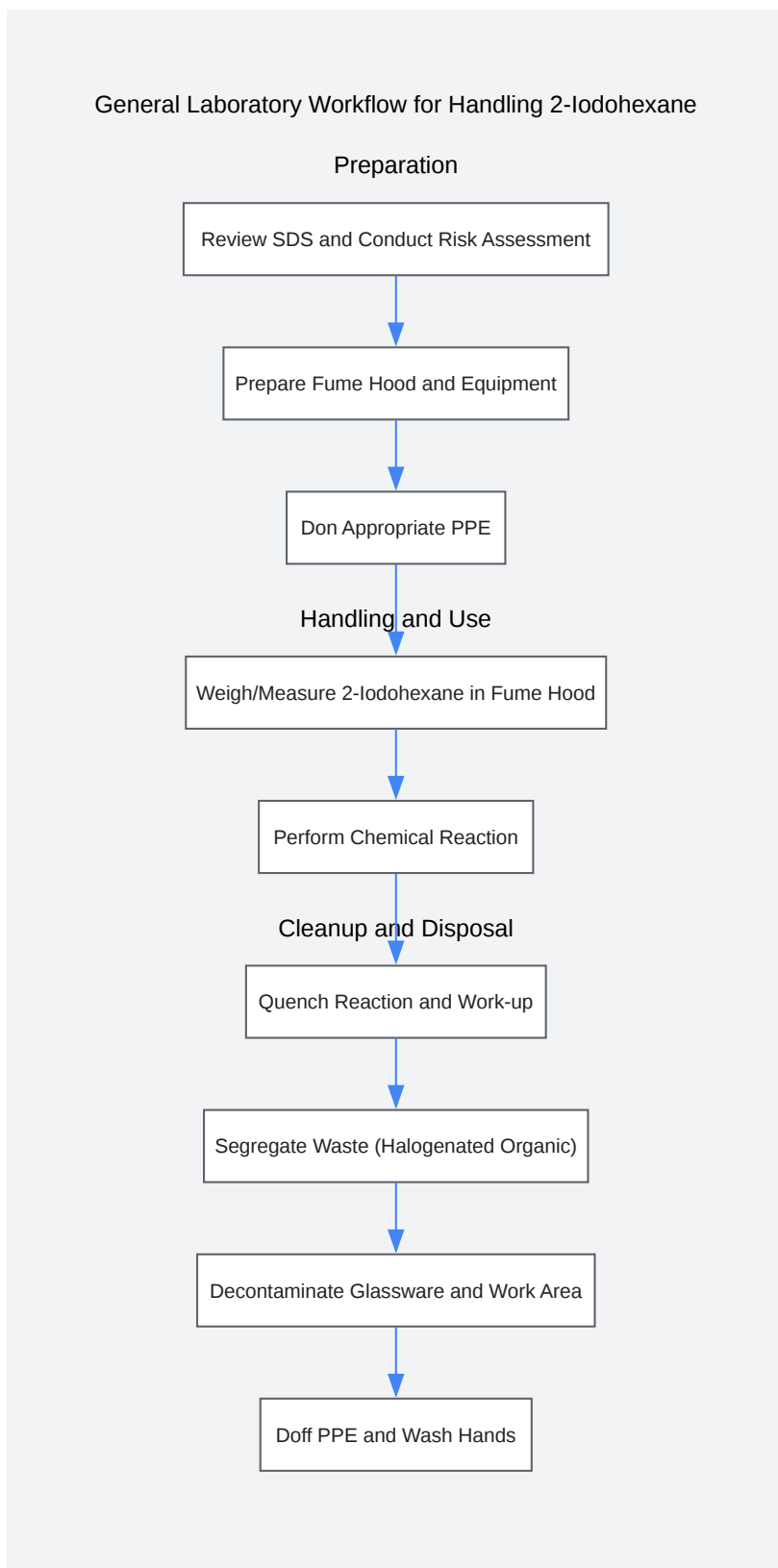
Procedure:

- Set up a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon).
- In the flask, dissolve sodium methoxide in anhydrous methanol with stirring.

- Add **2-iodohexane** dropwise to the stirred solution at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by carefully adding water.
- Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., diethyl ether or pentane).
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by distillation.

Visualizations

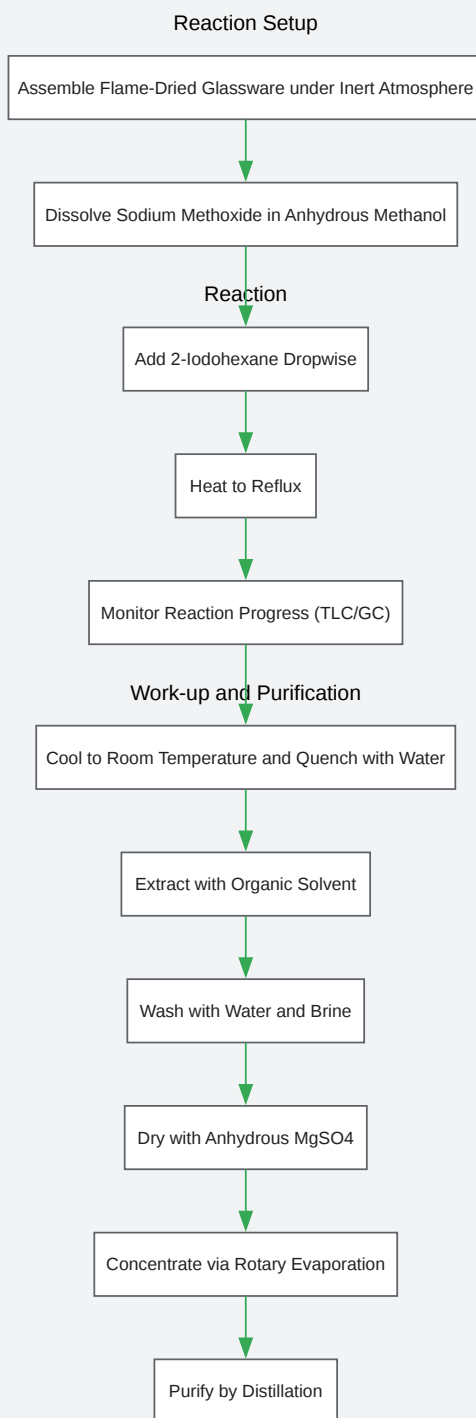
The following diagrams illustrate key workflows for handling and using **2-iodohexane** in a laboratory setting.



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Caption: General laboratory workflow for handling **2-Iodohexane**.

Workflow for a Representative Elimination Reaction of 2-Iodohexane



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Caption: Workflow for a representative elimination reaction of **2-Iodohexane**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Iodoheptane: Safety, Handling, and Experimental Considerations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100192#2-iodohexane-safety-data-sheet-and-handling-precautions]

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